

Spectroscopic Profile of (+)-Isomenthol: A Technical Guide

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Compound of Interest

Compound Name: (+)-Isomenthol

CAS No.: 63903-52-6

Cat. No.: B7771115

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for the monoterpenoid **(+)-isomenthol**. The information presented herein is intended to support research, quality control, and drug development activities by offering detailed spectral data and standardized experimental protocols.

Data Presentation

The following tables summarize the key spectroscopic data for **(+)-isomenthol**, including Nuclear Magnetic Resonance (NMR), Infrared (IR) spectroscopy, and Mass Spectrometry (MS).

¹H NMR Spectroscopic Data

Table 1: ¹H NMR Chemical Shifts for **(+)-Isomenthol**

Proton Assignment	Chemical Shift (δ) in ppm
H-1 (CH-OH)	3.787
H-2 (CH-CH(CH ₃) ₂)	1.97
H-3eq	1.601
H-4ax	1.54
H-5ax	1.52
H-6eq	1.49
H-3ax	1.43
H-8 (CH(CH ₃) ₂)	1.36
H-6ax	1.30
H-5eq	1.149
H-7 (CH ₃)	0.927
H-9/H-10 (CH(CH ₃) ₂)	0.863

Solvent: CDCl₃, Frequency: 400 MHz

¹³C NMR Spectroscopic Data

Table 2: ¹³C NMR Chemical Shifts for (+)-Isomenthol

Carbon Assignment	Chemical Shift (δ) in ppm
C1 (CH-OH)	71.3
C2 (CH-CH(CH ₃) ₂)	50.1
C3 (CH ₂)	34.6
C4 (CH)	31.5
C5 (CH ₂)	25.8
C6 (CH ₂)	22.9
C7 (CH ₃)	22.3
C8 (CH)	21.0
C9/C10 (CH(CH ₃) ₂)	20.0, 16.9

Solvent: CDCl₃

Infrared (IR) Spectroscopy Data

Table 3: Characteristic IR Absorption Bands for (+)-Isomenthol

Wavenumber (cm ⁻¹)	Vibrational Mode	Intensity
~3350	O-H stretch (alcohol)	Strong, Broad
2955, 2928, 2870	C-H stretch (alkane)	Strong
~1450	CH ₂ bend (scissoring)	Medium
~1370	CH ₃ bend (umbrella)	Medium
~1100	C-O stretch (secondary alcohol)	Strong

Note: The exact peak positions can vary slightly based on the sample preparation method (e.g., thin film, KBr pellet).

Mass Spectrometry (MS) Data

Table 4: Key Mass-to-Charge Ratios (m/z) and Relative Intensities for **(+)-Isomenthol** (Electron Ionization)

m/z	Relative Intensity (%)	Possible Fragment
156	1.5	[M] ⁺ (Molecular Ion)
141	10	[M-CH ₃] ⁺
138	13.0	[M-H ₂ O] ⁺
123	22.3	[M-H ₂ O-CH ₃] ⁺
95	54.6	
81	56.3	
71	100.0 (Base Peak)	
55	35.0	
43	25.6	
41	28.9	

Source Temperature: 260 °C, Sample Temperature: 150 °C, Ionization Energy: 75 eV^[1]

Experimental Protocols

The following are generalized protocols for obtaining the spectroscopic data presented above. Instrument-specific parameters should be optimized for best results.

Nuclear Magnetic Resonance (NMR) Spectroscopy

- Sample Preparation: Dissolve 5-10 mg of **(+)-isomenthol** in approximately 0.5-0.7 mL of deuterated chloroform (CDCl₃).
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer.
- ¹H NMR Acquisition:

- Acquire the spectrum at room temperature.
- Use a sufficient number of scans to achieve a good signal-to-noise ratio.
- Reference the spectrum to the residual solvent peak of CDCl_3 (δ 7.26 ppm).
- ^{13}C NMR Acquisition:
 - Acquire the spectrum using a proton-decoupled pulse sequence.
 - A longer acquisition time and a greater number of scans are typically required compared to ^1H NMR.
 - Reference the spectrum to the CDCl_3 solvent peak (δ 77.16 ppm).

Infrared (IR) Spectroscopy

- Sample Preparation (KBr Pellet Method):
 - Grind 1-2 mg of **(+)-isomenthol** with approximately 100-200 mg of dry, spectroscopic grade potassium bromide (KBr) in an agate mortar.
 - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Instrumentation: Use a Fourier-Transform Infrared (FT-IR) spectrometer.
- Data Acquisition:
 - Record a background spectrum of a blank KBr pellet.
 - Acquire the sample spectrum over the range of 4000-400 cm^{-1} .
 - The final spectrum should be presented in terms of transmittance or absorbance.

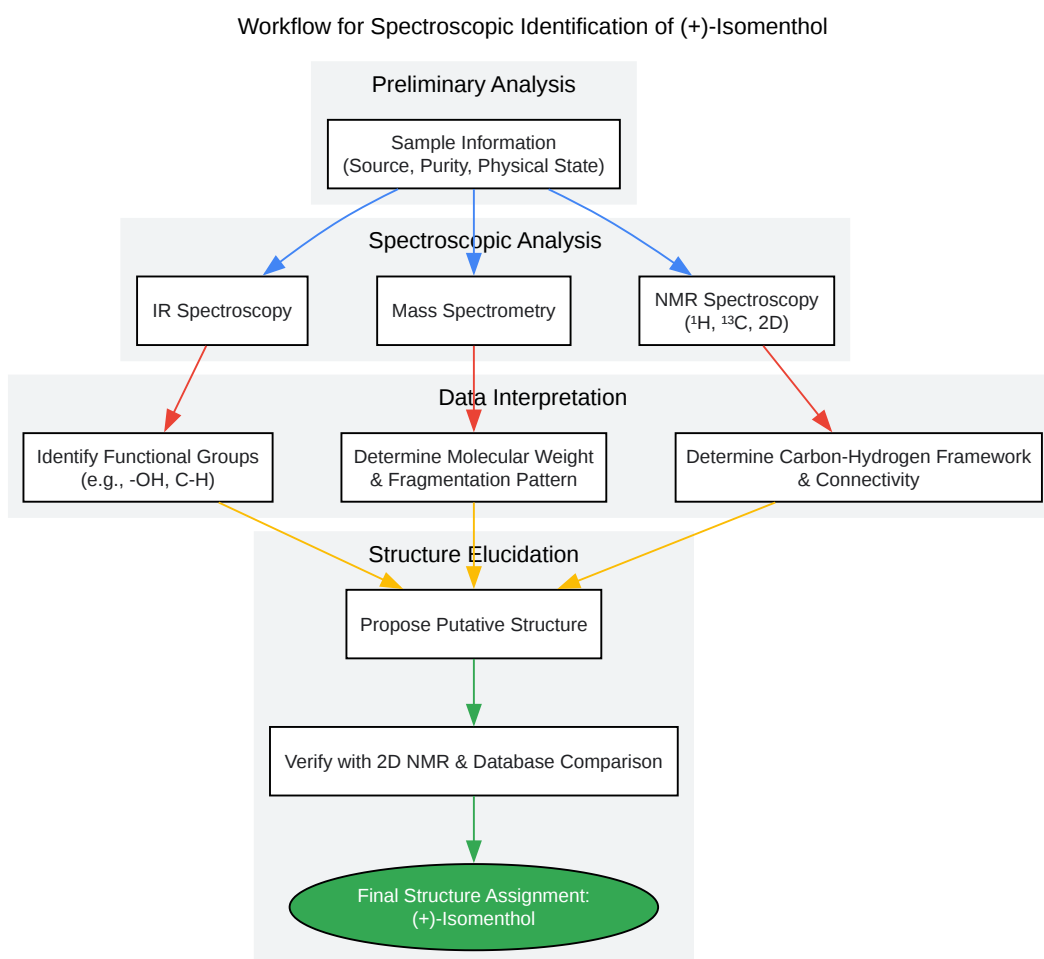
Mass Spectrometry (MS)

- Sample Introduction: Introduce a dilute solution of **(+)-isomenthol** in a volatile organic solvent (e.g., methanol or dichloromethane) into the mass spectrometer, often via a gas chromatography (GC) system for separation and purification.

- Instrumentation: Employ a mass spectrometer equipped with an electron ionization (EI) source.
- Data Acquisition:
 - Use a standard ionization energy of 70 eV.
 - Acquire the mass spectrum over a mass range of m/z 40-200.
 - The resulting spectrum will show the molecular ion and characteristic fragment ions.

Visualization

The following diagrams illustrate the logical workflow for the spectroscopic identification of an organic compound like **(+)-isomenthol**.



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Caption: Workflow for the spectroscopic identification of **(+)-isomenthol**.

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References

- 1. Cyclohexane IR Spectrum Range - Shandong Qibo New Energy Co., Ltd. [qiboch.com]
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